

Fe(II)EDTA electron mediator performance vs oxygen

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Compound Focus: Iron(II)-edta

CAS No.: 15651-72-6

Cat. No.: S567855

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Fe(II)EDTA vs. Oxygen as Electron Acceptors

The table below summarizes the core comparison based on their use in a Bioelectrochemical System (BES) for ammonia recovery [1].

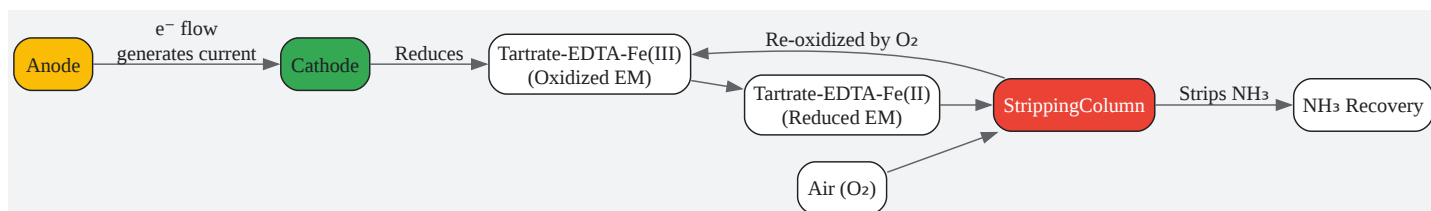
Feature	Oxygen (O ₂)	Fe(II)EDTA (as part of Tartrate-EDTA-Fe complex)
Solubility	Low (~8 mg/L) [1]	High (up to 200 mM) [1]
Redox Potential	High (1.23 V vs. SHE) [2]	Moderate (-0.075 V vs. SHE at pH 10) [1]
Primary Function	Terminal electron acceptor, producing water [2]	Soluble Electron Mediator (EM) that is regenerated by oxygen [1]
System Design Impact	Requires high recirculation rates or complex aeration in multiple cathode chambers [1]	Enables simpler system design with a single aeration point in a stripping column [1]
Reported Performance	Baseline for comparison	NH₄⁺-N recovery rate 3.8x higher than the non-mediator control [1]

Feature	Oxygen (O ₂)	Fe(II)EDTA (as part of Tartrate-EDTA-Fe complex)
Key Advantage	High oxidation potential, clean reduction product (water) [2]	High solubility enables efficient electron transfer and simpler, more scalable systems [1]
Key Disadvantage	Poor contact with electrode, slow reduction rate, may require expensive catalysts [2]	Requires a stabilizer (e.g., tartrate) to prevent precipitation under alkaline conditions [1]

Experimental Context & Performance Data

The superior performance data for Fe(II)EDTA comes from a specific bioelectrochemical setup designed for ammonia recovery from wastewater [1].

- **Experimental Setup:** The system consisted of a two-chamber BES (anode and cathode) integrated with an ammonia stripping-absorption unit. The cathode chamber contained the tartrate-EDTA-Fe complex in the catholyte, which was recirculated between the cathode and the stripping column. A single aeration point was located in the stripping column [1].
- **Key Workflow and Mechanism:** The following diagram illustrates the role of the Fe(II)EDTA complex in this system.



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The tartrate in the complex acts as a stabilizer, crucial for preventing the precipitation of iron under the high pH (pH=10) conditions necessary for the process [1].

Other Applications and Regeneration of Fe(II)EDTA

The performance of systems using Fe(II)EDTA is often limited by its oxidation to Fe(III)EDTA, which lacks activity. Therefore, efficient **regeneration** of Fe(II)EDTA is a critical area of research.

- **In Denitrification:** Fe(II)EDTA is used to absorb nitric oxide (NO) from flue gas by forming a Fe(II)EDTA-NO complex. A key challenge is regenerating active Fe(II)EDTA from both Fe(II)EDTA-NO and the oxidized Fe(III)EDTA. Research shows that **activated carbon-supported nano zero-valent iron (AC-nZVI)** is highly effective, achieving **89.8% reduction of Fe(III)EDTA within 5 minutes** and **88.2% reduction of Fe(II)EDTA-NO within 30 minutes**, with high selectivity for harmless N₂ gas (52.98%) [3].
- **Catalyzed Reduction:** The reduction of Fe(III)EDTA back to Fe(II)EDTA can be enhanced by catalysts. For example, introducing **selenium as a catalyst** in a system using Na₂SO₃ as a reductant was shown to **increase the reduction rate of Fe(III)EDTA by four times** at room temperature [4].

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References

1. A tartrate- EDTA - Fe complex mediates transfer and enhances... electron [pmc.ncbi.nlm.nih.gov]
2. Frontiers | An Overview of Electron Acceptors in Microbial Fuel Cells [frontiersin.org]
3. Fe(III) EDTA and Fe(II) EDTA-NO reduction by supported... | CoLab [colab.ws]
4. Selenium catalyzed Fe(III)-EDTA reduction by... | CoLab [colab.ws]

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